

The Role of BMS-986141 in Vascular Biology: A Technical Guide

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Introduction

BMS-986141 is a potent and selective, orally bioavailable small-molecule antagonist of the Protease-Activated Receptor 4 (PAR4).^{[1][2][3]} PAR4, a G-protein coupled receptor, is a key player in the thrombotic and inflammatory processes underlying various vascular diseases.^{[1][4]} Activated by thrombin, PAR4 signaling on platelets, endothelial cells, and vascular smooth muscle cells contributes significantly to the pathophysiology of atherothrombosis and other vascular pathologies.^{[5][6][7]} This technical guide provides an in-depth overview of the role of BMS-986141 in vascular biology, summarizing key quantitative data, detailing experimental protocols, and visualizing relevant signaling pathways.

Mechanism of Action and Role in Vascular Biology

BMS-986141 exerts its effects by specifically and reversibly inhibiting PAR4.^[1] Unlike the more rapid and transient signaling of PAR1, PAR4 activation leads to a slower, more sustained intracellular signaling cascade, which is critical for stable thrombus formation.^{[8][9]} By blocking this pathway, BMS-986141 has demonstrated significant antithrombotic efficacy with a

potentially wider therapeutic window and reduced bleeding risk compared to other antiplatelet agents.[\[3\]](#)[\[10\]](#)

The role of BMS-986141 in vascular biology extends beyond its well-documented antiplatelet effects. PAR4 is expressed on endothelial and vascular smooth muscle cells and its activation is implicated in vascular inflammation and remodeling.[\[5\]](#)[\[7\]](#) In preclinical models of atherosclerosis, PAR4 antagonism has been shown to reduce plaque formation, suggesting a broader role for BMS-986141 in mitigating vascular disease progression.[\[6\]](#)[\[11\]](#)

Quantitative Data Summary

The following tables summarize the key quantitative data for BMS-986141 from preclinical and clinical studies.

Table 1: In Vitro Activity of BMS-986141

Parameter	Species	Assay	Value	Reference
IC50	Human	PAR4 antagonism	0.4 nM	[2]
IC50	Human	PAR4-AP induced platelet aggregation	2.2 nM	[2]
IC50	Human	PAR4-AP induced platelet aggregation in whole blood	9.5 nM	[12]
IC50	Monkey	PAR4-AP induced platelet aggregation in whole blood	2.1 nM	[12]

Table 2: Preclinical Efficacy of BMS-986141 in Cynomolgus Monkeys

Model	Dosage	Effect	Reference
Electrolytic Carotid Artery Thrombosis (ECAT)	0.5 mg/kg	88% reduction in thrombus weight	[10]
Mesenteric Artery Bleeding Time	0.5 mg/kg	1.2-fold increase	[10]

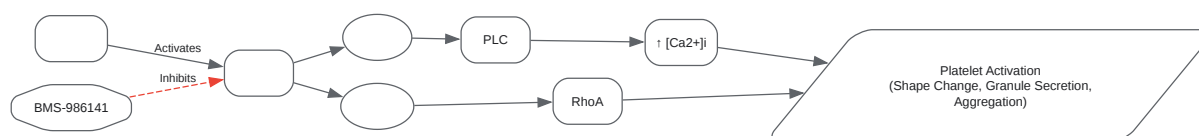
Table 3: Clinical Pharmacodynamic Effects of BMS-986141

Study Population	Dosage	Effect on PAR4-AP Induced Platelet Aggregation	Reference
Healthy Volunteers	Single oral 4mg dose	Significant inhibition	[13]
Patients with Coronary Artery Disease	Single oral 4mg dose	Significant inhibition, additive to aspirin and/or ticagrelor	[13][14]

Signaling Pathways

PAR4 Signaling in Platelets

Upon activation by thrombin, PAR4 on platelets couples to Gq and G12/13 proteins. This initiates a downstream signaling cascade involving phospholipase C (PLC) activation, leading to an increase in intracellular calcium and the activation of RhoA. Ultimately, this signaling results in platelet shape change, granule secretion (including P-selectin expression), and aggregation, contributing to thrombus formation.[4][8][15] BMS-986141 blocks the initial step of PAR4 activation, thereby inhibiting these downstream events.

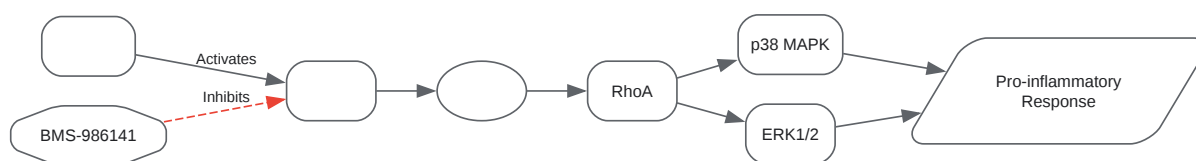


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PAR4 Signaling Pathway in Platelets

PAR4 Signaling in Endothelial Cells

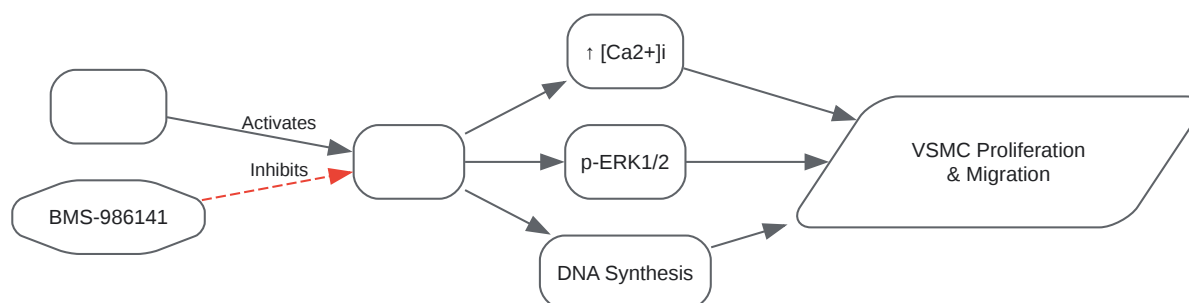
In vascular endothelial cells, thrombin-mediated activation of PAR4 couples to Gq, leading to the activation of RhoA GTPase and subsequent signaling through p38 and ERK1/2 MAP kinase pathways.[16] This can contribute to pro-inflammatory responses and changes in endothelial cell function.[16][17]

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PAR4 Signaling in Endothelial Cells

PAR4 Signaling in Vascular Smooth Muscle Cells (VSMCs)

PAR4 is also functionally active in human vascular smooth muscle cells.[18] Activation of PAR4 in VSMCs leads to an increase in intracellular calcium, phosphorylation of ERK1/2, and stimulation of DNA synthesis, all of which are key events in VSMC proliferation and migration, contributing to vascular remodeling and the development of atherosclerotic lesions.[10][18]



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PAR4 Signaling in Vascular Smooth Muscle Cells

Experimental Protocols

Platelet Aggregation Assay (Light Transmission Aggregometry)

This protocol outlines the steps for assessing platelet aggregation in platelet-rich plasma (PRP) in response to a PAR4 agonist peptide.

Principle: Light Transmission Aggregometry (LTA) measures the increase in light transmission through a PRP suspension as platelets aggregate.[8]

Materials:

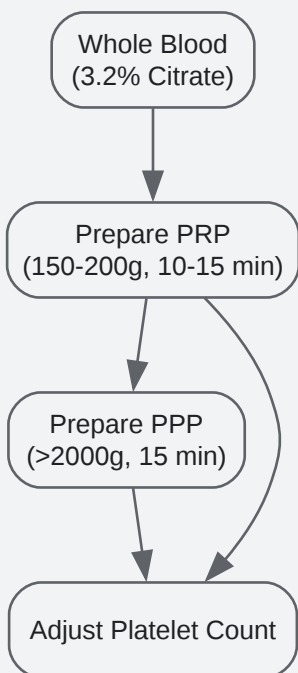
- Whole blood collected in 3.2% sodium citrate.[8]
- PAR4 agonist peptide (e.g., AYPGKF-NH₂ or a more potent analog).[19]
- Platelet-poor plasma (PPP) for blanking.[8]
- Aggregometer.

Procedure:

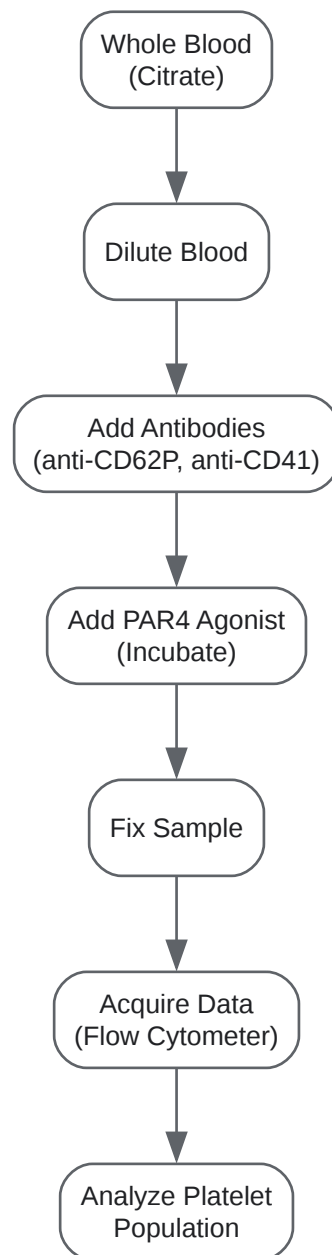
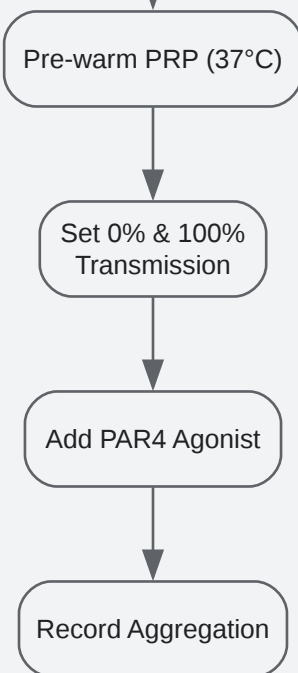
- PRP Preparation: Centrifuge citrated whole blood at 150-200 x g for 10-15 minutes at room temperature. Carefully collect the supernatant (PRP).[8]
- PPP Preparation: Centrifuge the remaining blood at a higher speed (e.g., 2000 x g for 15 minutes) to obtain PPP.[8]
- Platelet Count Adjustment: Adjust the platelet count in the PRP to a standardized concentration (e.g., 2.5×10^8 /mL) using PPP.
- Assay Performance:
 - Pre-warm PRP aliquots to 37°C.

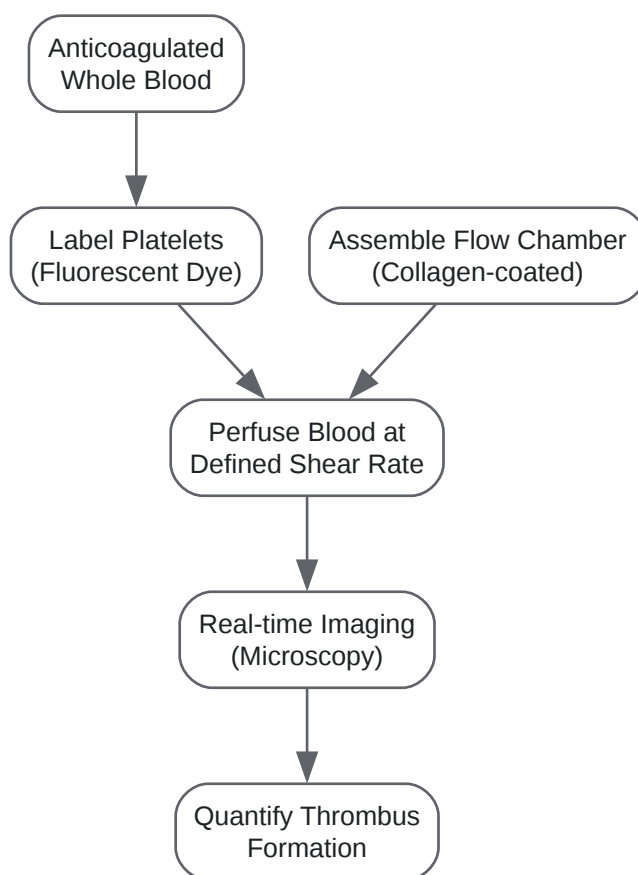
- Place a cuvette with PPP in the aggregometer to set 100% transmission and a cuvette with PRP to set 0% transmission.[8]
- Add the PAR4 agonist peptide to the PRP sample in the aggregometer cuvette with a stir bar.
- Record the change in light transmission over 5-10 minutes to generate an aggregation curve.[8]
- Inhibition Assay: To determine the inhibitory effect of BMS-986141, pre-incubate the PRP with varying concentrations of the compound for a specified time before adding the PAR4 agonist.

Sample Preparation



Aggregation Assay





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References

- 1. Discovery of Two Novel Antiplatelet Clinical Candidates (BMS-986120 and BMS-986141) That Antagonize Protease-Activated Receptor 4 - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. medchemexpress.com [medchemexpress.com]
- 3. First-in-human study to assess the safety, pharmacokinetics, and pharmacodynamics of BMS-986141, a novel, reversible, small-molecule, PAR4 agonist in non-Japanese and Japanese healthy participants - PubMed [pubmed.ncbi.nlm.nih.gov]

- 4. [Protease-Activated Receptor 4 \(PAR4\): A Promising Target for Antiplatelet Therapy - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- 5. [Protease-activated receptors in vascular smooth muscle cells: a bridge between thrombo-inflammation and vascular remodelling - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- 6. [ahajournals.org \[ahajournals.org\]](#)
- 7. [Protease-Activated Receptor PAR-4: An Inducible Switch between Thrombosis and Vascular Inflammation? - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
- 8. [benchchem.com \[benchchem.com\]](#)
- 9. [Using PAR4 Inhibition as an Anti-Thrombotic Approach: Why, How, and When? - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- 10. [alzdiscovery.org \[alzdiscovery.org\]](#)
- 11. [Targeting PAR4 to Reduce Atherosclerosis - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- 12. [Drugs targeting protease-activated receptor-4 improve the anti-thrombotic therapeutic window - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- 13. [ahajournals.org \[ahajournals.org\]](#)
- 14. [PAR4 Antagonism in Patients With Coronary Artery Disease Receiving Antiplatelet Therapies - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
- 15. [PAR4-Mediated PI3K/Akt and RhoA/ROCK Signaling Pathways Are Essential for Thrombin-Induced Morphological Changes in MEG-01 Cells - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- 16. [Protease-activated Receptor Signaling by Coagulation Proteases in Endothelial Cells - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- 17. [Activation of PAR4 induces a distinct actin fiber formation via p38 MAPK in human lung endothelial cells - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
- 18. [Evidence for functionally active protease-activated receptor-4 \(PAR-4\) in human vascular smooth muscle cells - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- 19. [An optimized agonist peptide of protease-activated receptor 4 and its use in a validated platelet-aggregation assay - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
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